

ACY-775: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: ACY-775

Cat. No.: B15586464

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **ACY-775**, a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6). The information compiled herein is intended to guide researchers in the effective use of **ACY-775** for both in vitro and in vivo studies.

Introduction

ACY-775 is a small molecule inhibitor that demonstrates high selectivity for HDAC6 over other HDAC isoforms.[1][2] HDAC6 is a unique, primarily cytoplasmic, class IIb histone deacetylase that plays a critical role in various cellular processes by deacetylating non-histone protein substrates, most notably α -tubulin.[3][4] By inhibiting HDAC6, **ACY-775** leads to the hyperacetylation of α -tubulin, which can impact microtubule dynamics, intracellular transport, and other cellular functions.[3][5] This selectivity makes **ACY-775** a valuable tool for investigating the specific roles of HDAC6 in cellular biology and a potential therapeutic agent in diseases such as cancer and neurodegenerative disorders.[3][6]

Data Presentation

Solubility of ACY-775

The solubility of **ACY-775** in commonly used laboratory solvents is summarized in the table below. It is crucial to use fresh, anhydrous DMSO for optimal solubility, as moisture can reduce the solubility of the compound.^[7]

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	66 mg/mL ^[7]	199.78 mM ^[7]	Use of fresh, moisture-free DMSO is recommended. ^[7]
	63 mg/mL ^[8]	190.7 mM ^[8]	
	35.3 mg/mL ^[2]	106.94 mM ^[2]	
Ethanol	66 mg/mL ^[7]		
	63 mg/mL ^[8]		
	34.5 mg/mL ^[2]	104.43 mM ^[2]	
Water	Insoluble ^[7] ^[8]		
Saline	Insoluble	Direct dissolution in saline is not feasible.	
20% SBE- β -CD in Saline	≥ 2.5 mg/mL ^[5]	≥ 7.57 mM ^[5]	This formulation provides a clear solution for in vivo use. ^[5]
0.9% Saline with 0.75% DMSO	Suspension (at 50 mg/kg) ^[1]	Used for in vivo injections, but high concentrations may not fully dissolve. ^[1]	

Note: Solubility can vary slightly between different batches of the compound.^[2]

Experimental Protocols

In Vitro Studies: Preparation of ACY-775 Stock and Working Solutions

This protocol describes the preparation of **ACY-775** solutions for use in cell-based assays.

Materials:

- **ACY-775** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile cell culture medium

Procedure:

- Stock Solution Preparation (e.g., 20 mM in DMSO):
 - Aseptically weigh the required amount of **ACY-775** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve a 20 mM stock solution. For example, to prepare 1 mL of a 20 mM stock solution, dissolve 6.61 mg of **ACY-775** (MW: 330.36 g/mol) in 1 mL of DMSO.
 - Vortex thoroughly until the compound is completely dissolved.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term storage.^[5]
- Working Solution Preparation:
 - Thaw an aliquot of the **ACY-775** stock solution at room temperature.
 - Dilute the stock solution in pre-warmed cell culture medium to the desired final concentration. For example, to treat cells with 2.5 μ M **ACY-775**, dilute the 20 mM stock

solution 1:8000 in the culture medium.

- It is recommended that the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cellular effects.[\[1\]](#)
- A vehicle control (e.g., 0.1% DMSO in culture medium) should be included in all experiments.[\[1\]](#)[\[7\]](#)

In Vivo Studies: Formulation of **ACY-775** for Administration

This protocol provides two methods for formulating **ACY-775** for in vivo administration in animal models. The choice of formulation may depend on the required dose and the experimental design.

Method 1: DMSO and Saline Formulation

This method is suitable for lower doses where **ACY-775** can be maintained in solution or as a fine suspension.

Materials:

- **ACY-775** powder
- Anhydrous DMSO
- Sterile 0.9% Saline
- Sterile tubes

Procedure:

- Dissolve the required amount of **ACY-775** in DMSO to create a concentrated stock solution.
- For administration, dilute the DMSO stock solution with 0.9% saline to the final desired concentration. The final concentration of DMSO in the injectable solution should be kept low (e.g., 0.75%) to minimize toxicity.[\[1\]](#)

- Vortex the solution thoroughly before each injection to ensure a uniform suspension, especially at higher concentrations where **ACY-775** may not be fully dissolved.^[1] For example, a 50 mg/kg dose of **ACY-775** has been administered as a suspension.^[1]

Method 2: SBE- β -CD in Saline Formulation

This method can be used to achieve a clear, soluble formulation of **ACY-775** for injection.

Materials:

- **ACY-775** powder
- Anhydrous DMSO
- 20% (w/v) Captisol® (Sulfobutylether- β -cyclodextrin) in sterile saline
- Sterile tubes

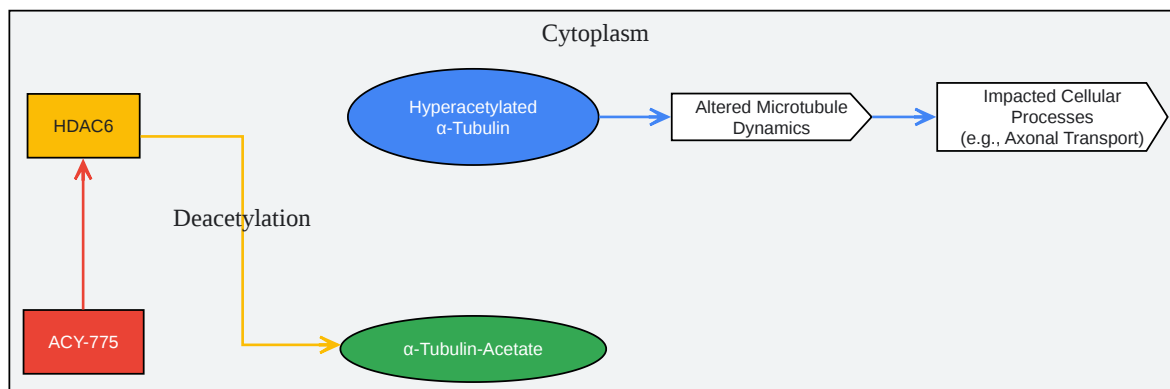
Procedure:

- Prepare a concentrated stock solution of **ACY-775** in DMSO (e.g., 25 mg/mL).^[5]
- To prepare the final working solution, add the DMSO stock solution to the 20% SBE- β -CD in saline solution. For example, to prepare 1 mL of a 2.5 mg/mL working solution, add 100 μ L of the 25 mg/mL DMSO stock to 900 μ L of 20% SBE- β -CD in saline.^[5]
- Mix thoroughly until a clear solution is obtained.^[5]

Visualizations

Signaling Pathway of **ACY-775** Action

The following diagram illustrates the primary mechanism of action of **ACY-775**. By selectively inhibiting HDAC6, **ACY-775** leads to an increase in the acetylation of α -tubulin, a key component of microtubules. This post-translational modification can alter microtubule-dependent cellular processes.

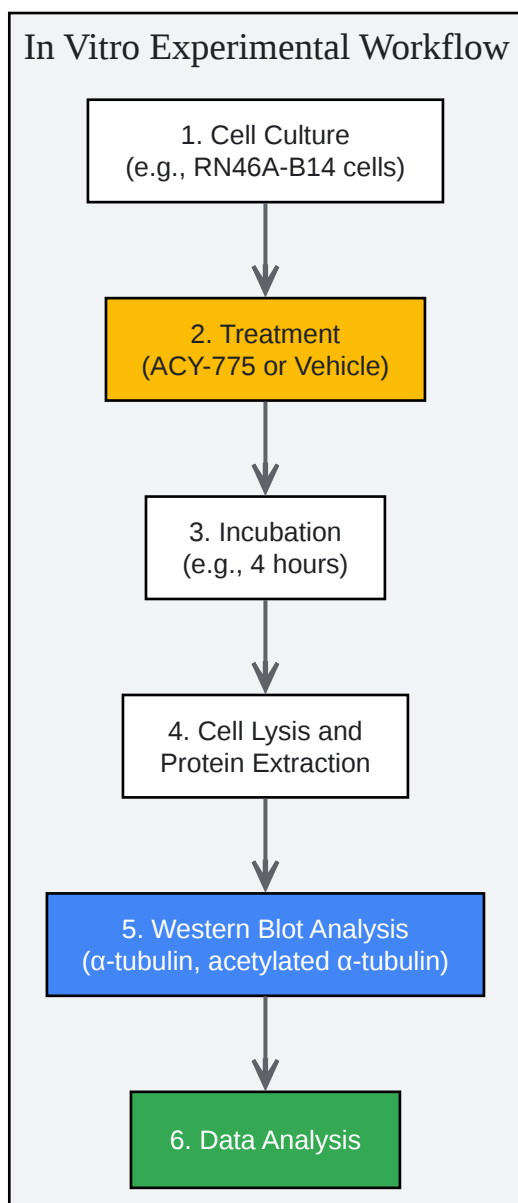


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Caption: Mechanism of **ACY-775** action in the cytoplasm.

Experimental Workflow: In Vitro Cell-Based Assay

This diagram outlines a typical workflow for assessing the effect of **ACY-775** on protein acetylation in a cell culture model.

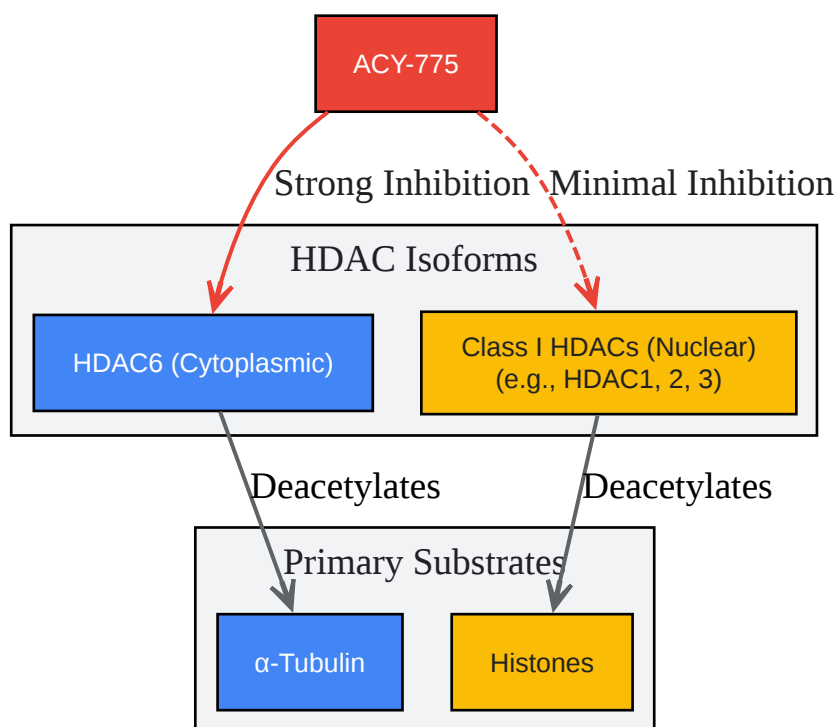


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Caption: Workflow for an in vitro **ACY-775** cell-based assay.

Logical Relationship: Selective Inhibition by ACY-775

The following diagram illustrates the selective nature of **ACY-775**'s inhibitory activity, primarily targeting HDAC6 while having minimal effect on histone-modifying Class I HDACs.



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Caption: Selective inhibition of HDAC6 by **ACY-775**.

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